

# Personal protective equipment for handling 2-Chloroethanesulfonyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloroethanesulfonyl chloride

Cat. No.: B042494

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Chloroethanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols and logistical information for the handling, decontamination, and disposal of **2-Chloroethanesulfonyl chloride** (CAS No. 1622-32-8). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

## Hazard Summary & Key Data

**2-Chloroethanesulfonyl chloride** is a corrosive and toxic chemical that reacts violently with water, liberating toxic gas.<sup>[1][2]</sup> It can cause severe skin burns, eye damage, and is fatal if inhaled.<sup>[3]</sup> The following table summarizes its key hazard classifications and physical properties.

Property	Value	References
Physical State	Liquid	[1][2]
Appearance	Light yellow / Colorless to pale yellow	[1][2][4]
Odor	Odorless / Pungent, irritating	[1][2][5]
Boiling Point	78 °C / 172.4 °F @ 9 mmHg	[1][2]
Flash Point	99 °C / 210.2 °F	[1][2]
Specific Gravity	1.550 - 1.56 g/mL at 25 °C	[1][2][6]
Vapor Pressure	15 mmHg @ 84 °C	[1][2][6]
Signal Word	Danger	[1][2][6]
Hazard Classifications	Acute Toxicity, Oral (Category 3), Acute Toxicity, Inhalation (Category 1/2), Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Eye Irritation (Category 1), Specific target organ toxicity (single exposure) (Category 3)	[1][6]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Chloroethanesulfonyl chloride**. The following diagram outlines the required PPE.

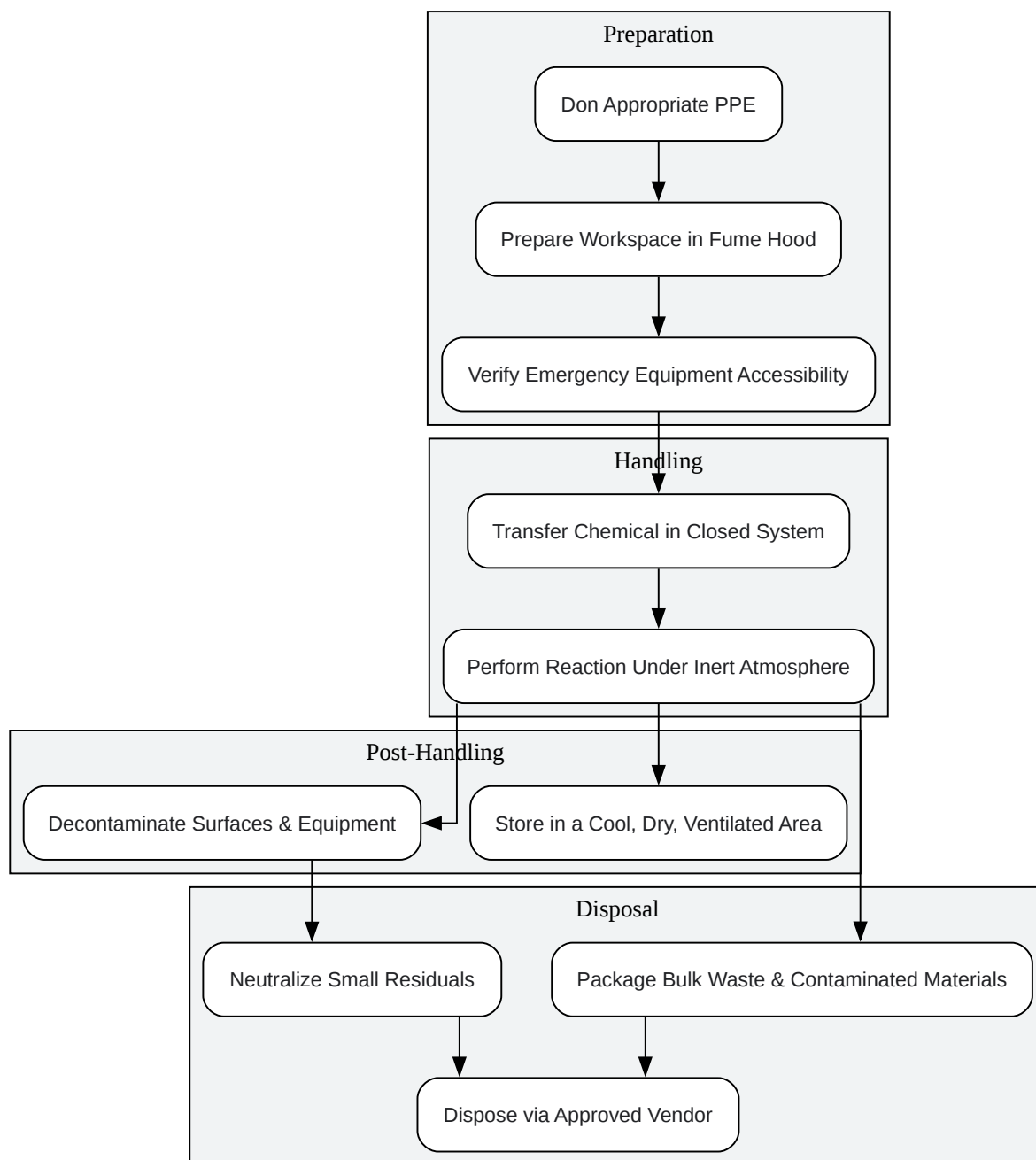
## Required Personal Protective Equipment

Respiratory Protection:  
Full-face respirator with  
appropriate vapor cartridges  
(e.g., type ABEK)

Eye and Face Protection:  
Chemical safety goggles and a face shield

Hand Protection:  
Chemical-resistant gloves (e.g., nitrile)

Body Protection:  
Chemical-resistant lab coat or apron.  
Fire/flame resistant and impervious clothing  
for larger quantities



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. kgroup.du.edu [kgroup.du.edu]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloroethanesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042494#personal-protective-equipment-for-handling-2-chloroethanesulfonyl-chloride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)